

# 5-Bromo-3-nitropyridine-2-carbonitrile material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Bromo-2-Cyano-3-Nitropyridine

Cat. No.: B1272476

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for 5-Bromo-3-nitropyridine-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency procedures for 5-Bromo-3-nitropyridine-2-carbonitrile, a key intermediate in organic synthesis for pharmaceuticals and agrochemicals.<sup>[1]</sup> The information is compiled from various safety data sheets to ensure a thorough and reliable guide for laboratory and industrial use.

## Chemical Identification and Properties

Proper identification and understanding of the physical and chemical properties of a substance are fundamental to its safe handling.

Table 1: Substance Identification

Identifier	Value
Product Name	<b>5-Bromo-3-nitropyridine-2-carbonitrile</b> <a href="#">[2]</a>
Synonyms	5-Bromo-2-cyano-3-nitropyridine, 5-Bromo-3-nitropicolinonitrile <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	573675-25-9 <a href="#">[2]</a> <a href="#">[4]</a>
EC Number	629-442-8 <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>2</sub> BrN <sub>3</sub> O <sub>2</sub> <a href="#">[4]</a>

| InChI Key | OBVYONPVHIOJJZ-UHFFFAOYSA-N[\[4\]](#) |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	<b>228.00 g/mol</b> <a href="#">[4]</a>
Appearance	Light orange to Yellow to Green powder to crystal <a href="#">[3]</a>
Melting Point	101-106 °C <a href="#">[1]</a>
Boiling Point	348.9 ± 42.0 °C <a href="#">[1]</a>
Density	1.92 ± 0.1 g/cm <sup>3</sup> <a href="#">[1]</a>
Form	Solid
Water Solubility	No data available <a href="#">[2]</a>

| Partition Coefficient (n-octanol/water) | log Pow: 0.888[\[2\]](#) |

## Hazard Identification and Classification

This compound is classified as hazardous. The GHS classification provides a universally understood system for communicating these hazards.

Signal Word: Danger[\[2\]](#)

Table 3: GHS Hazard Statements

Code	Statement
H301	Toxic if swallowed[2][4]
H311	Toxic in contact with skin[3]
H331	Toxic if inhaled[3]
H312	Harmful in contact with skin[2][4]
H332	Harmful if inhaled[2][4]
H315	Causes skin irritation[2][4]
H318	Causes serious eye damage[2][4]

| H335 | May cause respiratory irritation[2] |

Table 4: GHS Precautionary Statements

Code	Statement
P261	<b>Avoid breathing dust/fume/gas/mist/vapours/spray.</b> <a href="#">[2]</a> <a href="#">[3]</a>
P270	Do not eat, drink or smoke when using this product. <a href="#">[3]</a>
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[2]</a>
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. <a href="#">[2]</a>
P302 + P352 + P312	IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell. <a href="#">[3]</a>
P304 + P340 + P311	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor. <a href="#">[3]</a>
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[2]</a>
P361 + P364	Take off immediately all contaminated clothing and wash it before reuse. <a href="#">[3]</a>
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. <a href="#">[3]</a>

| P501 | Dispose of contents/container to an approved waste disposal plant.[\[3\]](#) |

## Experimental Protocols: Safety and Emergency Procedures

Detailed methodologies for handling emergencies are critical for ensuring personnel safety and minimizing environmental impact.

### First-Aid Measures

A systematic approach to first aid is essential following exposure. Always consult a physician and show them this safety data sheet.[2]

- General Advice: Move the affected person from the danger area. Consult a physician and show them the material safety data sheet.[2]
- If Inhaled: Move the person into fresh air.[2] If breathing is difficult or has stopped, provide artificial respiration.[2] Seek immediate medical attention.
- In Case of Skin Contact: Immediately remove all contaminated clothing.[3] Wash the affected area thoroughly with soap and plenty of water.[2] Take the victim to a hospital immediately and consult a physician.[2]
- In Case of Eye Contact: Rinse the eyes cautiously with plenty of water for at least 15 minutes.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing and consult a physician.[2]
- If Swallowed: Immediately call a POISON CENTER or doctor.[3] Rinse the mouth with water.[2] Do not induce vomiting. Never give anything by mouth to an unconscious person.[2]

## Fire-Fighting Protocol

In the event of a fire, the following measures should be taken.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides, nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide gas.[2]
- Firefighter Protocol:
  - Evacuate personnel to a safe area.[2]
  - Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]
  - Fight the fire from a safe distance.

- Prevent runoff from fire control from entering drains or water sources.[2]

## Accidental Release and Spill Cleanup Protocol

A structured workflow is necessary to manage accidental releases safely and effectively.

- **Ensure Personal Protection:** Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, safety goggles or a face shield, and protective clothing.[2]
- **Isolate and Ventilate:** Evacuate personnel from the spill area.[2] Ensure adequate ventilation.[2] Avoid breathing dust and vapors.[2]
- **Containment:** Prevent further leakage or spillage if it is safe to do so.[2] Do not let the product enter drains or waterways.[2]
- **Cleanup:**
  - Carefully sweep up the spilled material.
  - Use a shovel to collect the material.[2]
  - Pick up and arrange for disposal without creating dust.[2]
- **Disposal:** Place the collected waste into a suitable, closed, and labeled container for disposal.[2] Dispose of the material through a licensed disposal company in accordance with local, national, and international regulations.[2]

## Handling and Storage

Proper handling and storage are crucial for maintaining the chemical's integrity and ensuring long-term safety.

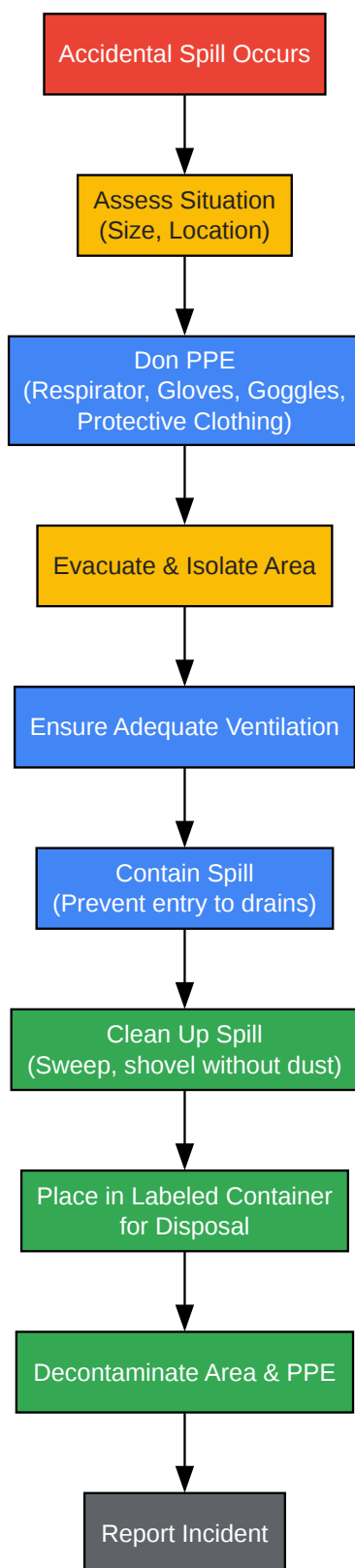
Table 5: Handling and Storage Procedures

Procedure	Recommendation
Safe Handling	<b>Avoid contact with skin, eyes, and clothing.[2] Avoid the formation of dust and aerosols.[2] Use only in well-ventilated areas.[3] Provide appropriate exhaust ventilation where dust is formed. [2] Wash hands thoroughly after handling. [5] Do not eat, drink, or smoke when using this product.[3]</b>
Storage Conditions	Store in a cool, dry, and well-ventilated place.[2] Keep the container tightly closed.[2] Store locked up.[6]

| Incompatible Materials | Acids, strong oxidizing agents, acid anhydrides, acid chlorides.[5] |

## Visualized Workflow: Accidental Spill Response

The following diagram outlines the logical steps for responding to an accidental spill of 5-Bromo-3-nitropyridine-2-carbonitrile.



[Click to download full resolution via product page](#)

Caption: Workflow for Accidental Spill Response.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. indiamart.com [indiamart.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 5-Bromo-2-cyano-3-nitropyridine | 573675-25-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 5-Bromo-3-nitropyridine-2-carbonitrile | C<sub>6</sub>H<sub>2</sub>BrN<sub>3</sub>O<sub>2</sub> | CID 2769698 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [5-Bromo-3-nitropyridine-2-carbonitrile material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272476#5-bromo-3-nitropyridine-2-carbonitrile-material-safety-data-sheet-msds]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)